

Application Notes and Protocols: Macrocarpal K

Extraction and Purification

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Compound of Interest

Compound Name: Macrocarpal K

Cat. No.: B15591185

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Introduction

Macrocarpal K is a phloroglucinol derivative, a class of polyphenolic compounds found in various Eucalyptus species, notably Eucalyptus macrocarpa.[1] These compounds are recognized for their role in plant defense and are being investigated for their potential therapeutic applications. **Macrocarpal K**, in particular, has garnered interest for its antimicrobial properties, with a proposed mechanism of action involving the disruption of microbial cell walls.[1] This document provides a detailed protocol for the extraction and purification of **Macrocarpal K** from Eucalyptus leaves, based on established methodologies for related macrocarpal compounds. Additionally, it outlines protocols for evaluating its biological activity and discusses its potential mechanism of action.

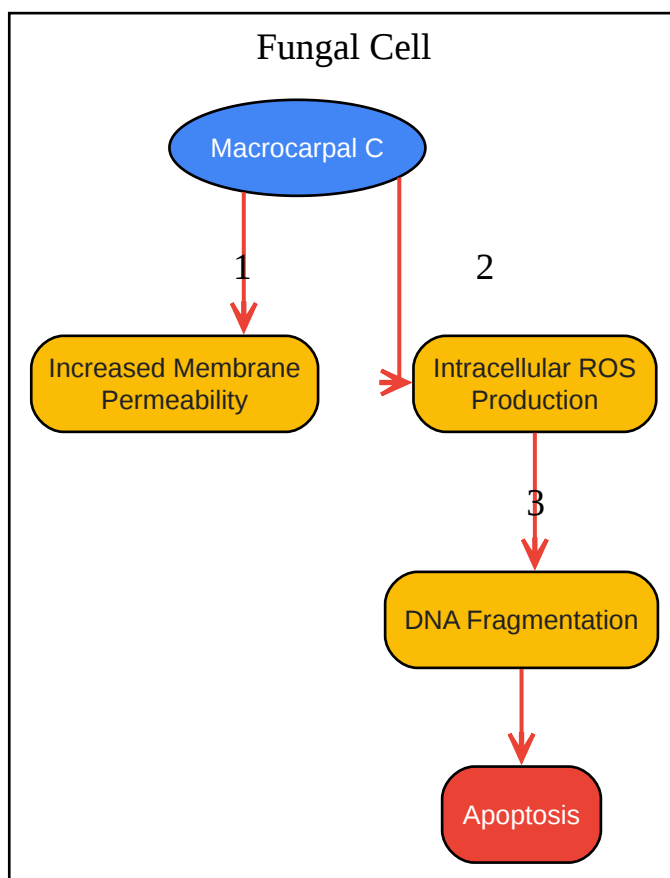
Physicochemical Properties

Property	Value
Molecular Formula	C ₂₈ H ₄₀ O ₆
Molecular Weight	472.6 g/mol
CAS Number	218290-59-6
General Class	Phloroglucinol dialdehyde diterpene

(Data sourced from Biosynth and BenchChem)[1][2]

Extraction and Purification Workflow

The general workflow for isolating **Macrocarpal K** involves a multi-step process beginning with the preparation of the plant material, followed by solvent extraction and a series of chromatographic purification steps.



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References

- 1. Macrocarpal K | 218290-59-6 | TIA29059 | Biosynth [biosynth.com]
- 2. benchchem.com [benchchem.com]
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